

mitigating risks associated with Bromo-dragonfly hydrochloride exposure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bromo-dragonfly hydrochloride*

Cat. No.: *B131113*

[Get Quote](#)

Technical Support Center: Bromo-Dragonfly Hydrochloride

This guide provides essential safety information, handling protocols, and emergency procedures for researchers, scientists, and drug development professionals working with **Bromo-dragonfly hydrochloride** (BDF HCl). Given its extreme potency and the severe health risks associated with exposure, strict adherence to these guidelines is mandatory.

Disclaimer: Bromo-dragonfly is a substance with high potential for severe toxicity and has been associated with fatalities.[1][2] This product is intended for research and forensic applications only and should be handled exclusively by trained professionals in a controlled laboratory setting.[1][3] It is a Schedule I controlled substance in the United States and is controlled in many other countries.[2][4]

Frequently Asked Questions (FAQs)

Q1: What is **Bromo-dragonfly hydrochloride**? A1: **Bromo-dragonfly hydrochloride** is the salt form of Bromo-Dragonfly (BDF), a potent and long-acting hallucinogen related to the phenethylamine family.[5][6] Its chemical name is 8-bromo- α -methyl-benzo[1,2-b:4,5-b']difuran-4-ethanamine, monohydrochloride.[1][7] The name "Dragonfly" is derived from the resemblance of its molecular structure to the insect.[4] It is intended for research into the structure and activity of serotonin receptors.[4]

Q2: What are the primary mechanisms of action for BDF? A2: Bromo-Dragonfly is a potent agonist of the 5-HT_{2A} serotonin receptor, which mediates its primary hallucinogenic effects.^[4]^[6] It also has a high binding affinity for 5-HT_{2B} and 5-HT_{2C} serotonin receptors.^[6]^[8] Additionally, it acts as an alpha-1 agonist, which can cause intense peripheral vasoconstriction.^[4] The R-isomer is the more psychoactive and potent stereoisomer.^[4]^[6]

Q3: What are the recommended storage conditions for Bromo-dragonfly HCl? A3: The compound should be stored in a well-ventilated, locked-up place with the container tightly closed.^[8] For long-term stability (≥ 5 years), refer to the storage conditions listed on the product insert, which are typically cool and dry environments.^[1]^[7]

Q4: Is Bromo-dragonfly HCl soluble in common laboratory solvents? A4: Yes, Bromo-dragonfly HCl is a water-soluble salt.^[5] Specific solubility data is provided in Table 1 below. Always prepare solutions in a certified chemical fume hood.

Data Presentation

Table 1: Physical and Chemical Properties

| Property | Value | Source |
|-------------------|--|--|
| Formal Name | 8-bromo- α -methyl-benzo[1,2-b:4,5-b']difuran-4-ethanamine, monohydrochloride | ^[1] |
| Molecular Formula | C ₁₃ H ₁₂ BrNO ₂ • HCl | ^[1] |
| Formula Weight | 330.6 g/mol | ^[1] |
| Appearance | White, off-white, or pink crystalline powder | ^[2] ^[5] ^[9] |
| Solubility | DMF: 1 mg/mL DMSO: 5 mg/mL DMSO:PBS (pH 7.2) (1:1): 0.5 mg/mL Methanol: 1 mg/mL | ^[1] |

Table 2: Toxicological and Dosing Information

| Parameter | Value / Description | Source |
|-------------------------------|---|-------------------|
| Reported Dose Range | 100 µg - 1,000 µg | [2] |
| Potency | Slightly less potent than LSD; 300 times more potent than mescaline. | [4] |
| Onset of Effects | Delayed, up to 6 hours. | [2][4] |
| Duration of Effects | Extremely long, can last for 2 to 3 days. | [4][10] |
| Symptoms of Exposure/Overdose | Agitation, severe hallucinations, tachycardia, hypertension, seizures, mydriasis (dilated pupils), intense vasoconstriction (potentially leading to tissue necrosis), hyperthermia, rhabdomyolysis, and possible liver or kidney failure. | [4][5][9][11][12] |

Troubleshooting and Emergency Guides

Q5: What personal protective equipment (PPE) is required when handling BDF HCl? A5: Due to the compound's high potency, comprehensive PPE is mandatory. This includes:

- Gloves: Impermeable and resistant gloves.[7]
- Eye Protection: Chemical safety goggles or a face shield.[8]
- Lab Coat: A dedicated lab coat, preferably disposable.
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood.[8]
If weighing powder outside of a containment hood, a properly fitted respirator is essential.

Q6: What should I do in the event of an accidental powder spill? A6:

- Evacuate: Immediately clear the area of all personnel.
- Isolate: Secure the area to prevent unauthorized entry.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Clean-up: Do not dry sweep. Carefully pick up the material mechanically or gently wet the spill with an appropriate solvent to prevent aerosolization before wiping.[7] All cleaning materials must be treated as hazardous waste.
- Decontaminate: Clean the spill area thoroughly with a suitable decontamination solution.
- Dispose: Dispose of all contaminated materials (including PPE) as hazardous chemical waste according to your institution's guidelines.[8]

Q7: What are the immediate first aid steps for accidental exposure? A7:

- General: In all cases of suspected exposure, seek immediate medical attention and call a poison control center.[4] Supportive care is the primary treatment.[4]
- Inhalation: Move the individual to fresh air immediately. If symptoms persist, consult a doctor. [7][8]
- Skin Contact: While the product is not generally considered a skin irritant on an SDS, its high potency warrants extreme caution.[7] Wash the affected area thoroughly with soap and water.
- Eye Contact: Immediately rinse the opened eye for several minutes under running water.[7] [8] Remove contact lenses if present and easy to do so.[8]
- Ingestion: If symptoms persist after swallowing, consult a doctor immediately.[7]

Q8: What information should be provided to emergency medical personnel? A8: Provide the full chemical name (**Bromo-dragonfly hydrochloride**) and any available Safety Data Sheet (SDS). Inform them that the patient has been exposed to a highly potent 5-HT_{2A} serotonin receptor and alpha-1 adrenergic agonist. Key symptoms to watch for include delayed onset of seizures, severe agitation, hallucinations, and extreme vasoconstriction.[4][13] Treatment often

involves supportive care and high doses of benzodiazepines to manage agitation and seizures. [4][9]

Experimental Protocols and Workflows

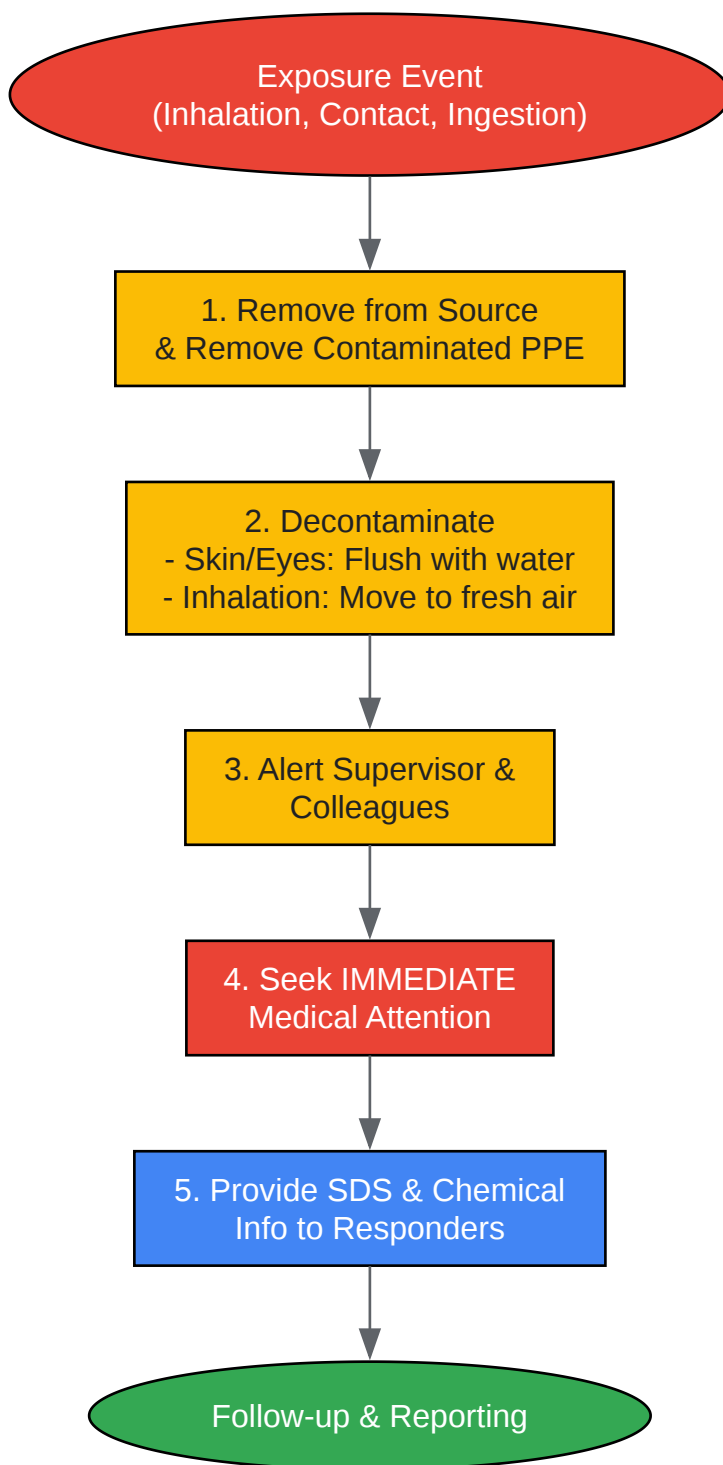
While specific experimental protocols are highly dependent on the research objectives, the following represents a mandatory workflow for safely handling and preparing Bromo-dragonfly HCl in a laboratory setting.

Detailed Methodology: Safe Solution Preparation

- Pre-Experiment Setup:
 - Designate a specific area within a certified chemical fume hood for all BDF HCl handling.
 - Assemble all necessary equipment (analytical balance, weigh paper, spatulas, vials, solvents) and PPE before retrieving the compound from storage.
 - Prepare a hazardous waste container for all disposable items that come into contact with the chemical.
- Weighing the Compound:
 - Perform all weighing of the powder within a containment device (e.g., powder-containment hood or glove box) to prevent inhalation or contamination of the lab space.
 - Use dedicated, clearly labeled tools.
 - Handle the compound gently to avoid creating airborne dust.
- Solubilization:
 - Add the desired solvent (see Table 1) to the vial containing the weighed BDF HCl powder.
 - Cap the vial securely before mixing or vortexing to ensure the compound is fully dissolved.
- Post-Handling Decontamination:

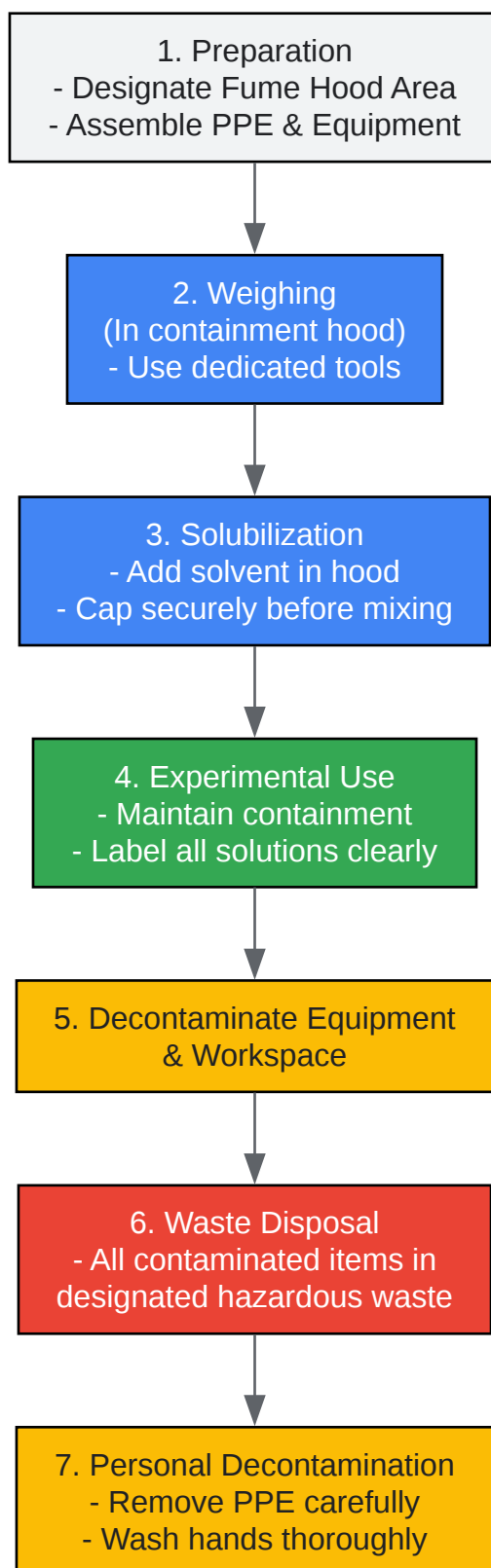
- Thoroughly clean all non-disposable equipment that came into contact with BDF HCl using an appropriate solvent or decontamination solution.
- Wipe down the work surface within the fume hood.
- Dispose of all contaminated disposable items (e.g., weigh paper, pipette tips, gloves) in the designated hazardous waste container.
- Personal Decontamination:
 - Carefully remove PPE, avoiding contact with contaminated surfaces.
 - Wash hands thoroughly with soap and water after the experiment is complete.[\[8\]](#)

Visualizations



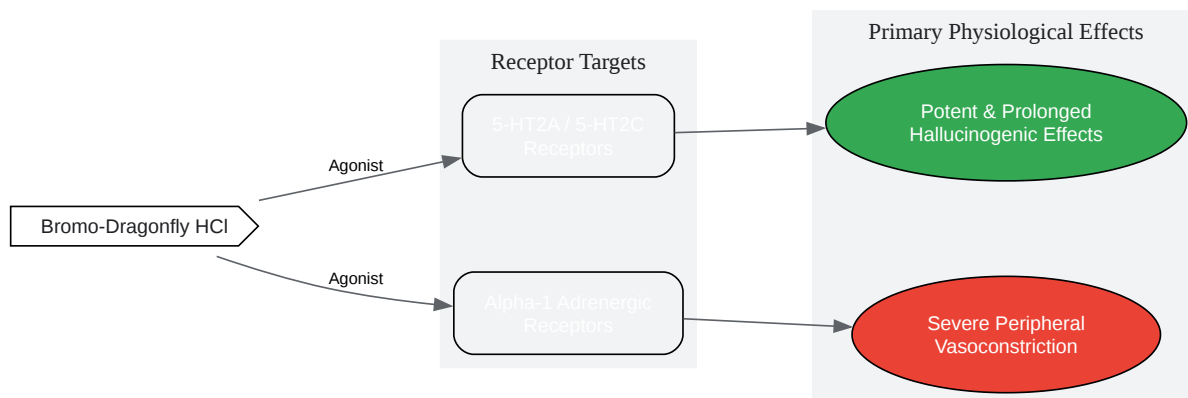
[Click to download full resolution via product page](#)

Caption: Workflow for emergency response following accidental exposure.



[Click to download full resolution via product page](#)

Caption: Recommended workflow for safe laboratory handling of BDF HCl.



[Click to download full resolution via product page](#)

Caption: Simplified mechanism of action for Bromo-dragonfly HCl.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. Bromo-DragonFLY - Wikipedia [en.wikipedia.org]
- 3. Bromo-DragonFLY (hydrochloride) - Applications - CAT N°: 11561 [bertin-bioreagent.com]
- 4. April 26, 2016: What is Bromo-DragonFly? | Tennessee Poison Center | FREE 24/7 Poison Help Hotline 800.222.1222 [vumc.org]
- 5. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 6. Bromo-DragonFLY [chemeuropa.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]

- 8. chemicalroute.com [chemicalroute.com]
- 9. community.the-hospitalist.org [community.the-hospitalist.org]
- 10. midwestrecoverycenter.com [midwestrecoverycenter.com]
- 11. researchgate.net [researchgate.net]
- 12. Flying high with Bromo-DragonFLY | MDedge [mdedge.com]
- 13. Delayed onset of seizures and toxicity associated with recreational use of Bromo-dragonFLY - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [mitigating risks associated with Bromo-dragonfly hydrochloride exposure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b131113#mitigating-risks-associated-with-bromo-dragonfly-hydrochloride-exposure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com